

Introduction: The Role of Ethyl 4-piperidinecarboxylate in Modern Drug Discovery

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Compound of Interest

Compound Name: Ethyl 4-piperidinecarboxylate

Cat. No.: B042408

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Ethyl 4-piperidinecarboxylate, also known as Ethyl Isonipecotate, is a pivotal intermediate in the landscape of pharmaceutical development and medicinal chemistry.[1][2] Its piperidine core is a prevalent scaffold in a multitude of biologically active molecules, making it an essential building block for synthesizing novel therapeutics.[2] Researchers in drug discovery frequently utilize this compound as a starting material for creating analgesics, anti-inflammatory agents, and antipsychotic drugs.[1][2]

A profound understanding of the fundamental physical properties of a compound like **Ethyl 4-piperidinecarboxylate** is not merely academic; it is a prerequisite for robust process development, quality control, and successful scale-up. Properties such as boiling point and density are critical determinants for purification techniques (e.g., distillation), reaction condition optimization, and final formulation. This guide provides a detailed examination of these two core physical properties, supported by field-proven experimental protocols for their accurate determination.

Core Physical Properties

The precise physical characteristics of **Ethyl 4-piperidinecarboxylate** are foundational to its application in a laboratory or industrial setting. The boiling point dictates the parameters for purification by distillation, while density is crucial for mass-to-volume conversions and quality assessment.

Physical Property	Value	Conditions
Boiling Point	203-205 °C	At atmospheric pressure (760 mmHg)[1][3][4]
105 °C	At reduced pressure (10 mmHg)	
Density	1.02 g/mL	At 25 °C[1][3][4][5]

Note: The significant reduction in boiling point under vacuum is a critical consideration for chemists, as it allows for distillation at lower temperatures, thereby preventing thermal degradation of the compound.

Experimental Determination of Physical Properties

The trustworthiness of any physical data relies on the rigor of the experimental method used for its determination. The following protocols are designed to be self-validating systems for generating reliable boiling point and density data for liquid compounds like **Ethyl 4-piperidinecarboxylate** in a research environment.

Protocol 1: Micro-Boiling Point Determination (Capillary Method)

This method is indispensable in a research setting where sample quantities may be limited. The principle hinges on the definition of a boiling point: the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.[6]

Rationale: By heating the sample with an inverted capillary, we create a small, isolated environment. As the liquid heats, its vapor fills the capillary, expelling the trapped air. When the vapor pressure inside the capillary equals the atmospheric pressure, a rapid and continuous stream of bubbles emerges. Upon cooling, the point at which the liquid is drawn back into the capillary signifies the precise moment the vapor pressure equals the atmospheric pressure—this is the boiling point.[7][8]

Step-by-Step Methodology:

- Apparatus Setup:
 - Attach a small test tube (e.g., a 75x10 mm tube) to a thermometer using a rubber band or wire. The base of the test tube should be level with the thermometer's bulb.
 - Add approximately 0.5 mL of **Ethyl 4-piperidinecarboxylate** to the test tube.
 - Place a capillary tube (sealed at one end) into the test tube with the open end submerged in the liquid.
- Heating:
 - Clamp the entire assembly so it is suspended in a heating bath (a Thiele tube or a beaker containing mineral oil is ideal for even heat distribution).^{[8][9]}
 - Begin heating the bath gently with a Bunsen burner or a hot plate, ensuring the heating is gradual and uniform.
- Observation and Measurement:
 - As the temperature rises, a slow stream of bubbles will emerge from the capillary as trapped air expands and escapes.
 - Continue heating until a rapid, continuous stream of bubbles is observed exiting the capillary tube. This indicates the temperature is now slightly above the boiling point.
 - Remove the heat source and allow the apparatus to cool slowly.
- Recording the Boiling Point:
 - The stream of bubbles will slow and eventually stop. The exact temperature at which the liquid just begins to enter the capillary tube is the boiling point.^{[6][8]} Record this temperature.
 - For enhanced accuracy, repeat the determination to ensure reproducibility.

Protocol 2: Density Determination using a Graduated Cylinder and Balance

The density of a substance is its mass per unit volume ($\rho = m/V$). This protocol provides a straightforward yet accurate method for determining the density of a liquid.

Rationale: This procedure relies on the precise measurement of both the mass and the volume of a sample. Using an electronic balance provides high-accuracy mass readings, while a graduated cylinder offers a direct measure of volume. The accuracy of the result is directly dependent on the precision of these two measurements and maintaining a constant temperature, as density is temperature-dependent.

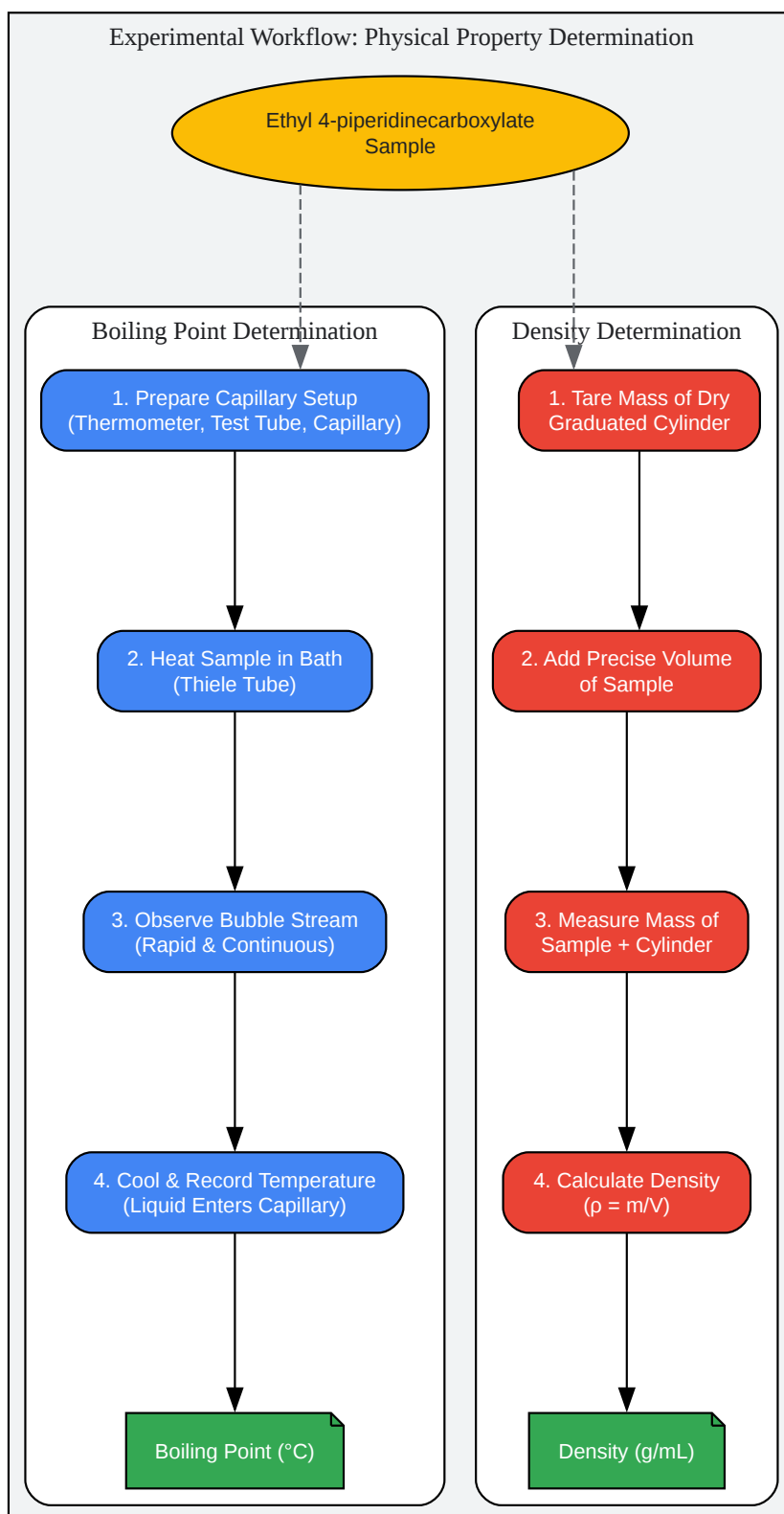
Step-by-Step Methodology:

- Mass Measurement (Tare):
 - Place a clean, dry 10 mL or 25 mL graduated cylinder on an electronic balance.
 - Press the "tare" or "zero" button to zero the balance. The display should read 0.000 g.[\[10\]](#)
- Volume Measurement:
 - Carefully add a specific volume of **Ethyl 4-piperidinecarboxylate** to the graduated cylinder (e.g., 10.0 mL).
 - Read the volume from the bottom of the meniscus with your eye level to the liquid's surface to avoid parallax error.[\[11\]](#)
- Mass Measurement (Sample):
 - Place the graduated cylinder containing the liquid back onto the tared electronic balance.
 - Record the mass of the liquid displayed by the balance.
- Calculation and Repetition:
 - Calculate the density using the formula: Density = Mass / Volume.

- Clean and dry the graduated cylinder and repeat the measurement at least two more times.[\[11\]](#)
- Calculate the average of the density values to ensure the precision and reliability of your result.
- Record the ambient temperature at which the measurements were taken.[\[11\]](#)

Workflow Visualization

To achieve reproducible and accurate results, a logical workflow is essential. The following diagram illustrates the interconnected processes for determining the boiling point and density of **Ethyl 4-piperidinecarboxylate**.



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